

Benzeneruthenium(II) Chloride Dimer: A Technical Overview for Researchers

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Compound of Interest

Compound Name: *Benzeneruthenium(II) chloride dimer*

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An in-depth guide for scientists and professionals in drug development on the properties, synthesis, and structure of **benzeneruthenium(II) chloride dimer**.

Benzeneruthenium(II) chloride dimer, with the chemical formula $[\text{Ru}(\text{C}_6\text{H}_6)\text{Cl}_2]_2$, is an organometallic compound that serves as a significant precursor and catalyst in a variety of chemical transformations.^[1] Its utility in organic synthesis, particularly in catalysis, has made it a subject of interest for researchers in academia and industry, including those in the field of drug development. This technical guide provides a comprehensive overview of its chemical and physical properties, a detailed experimental protocol for its synthesis, and a visualization of its molecular structure.

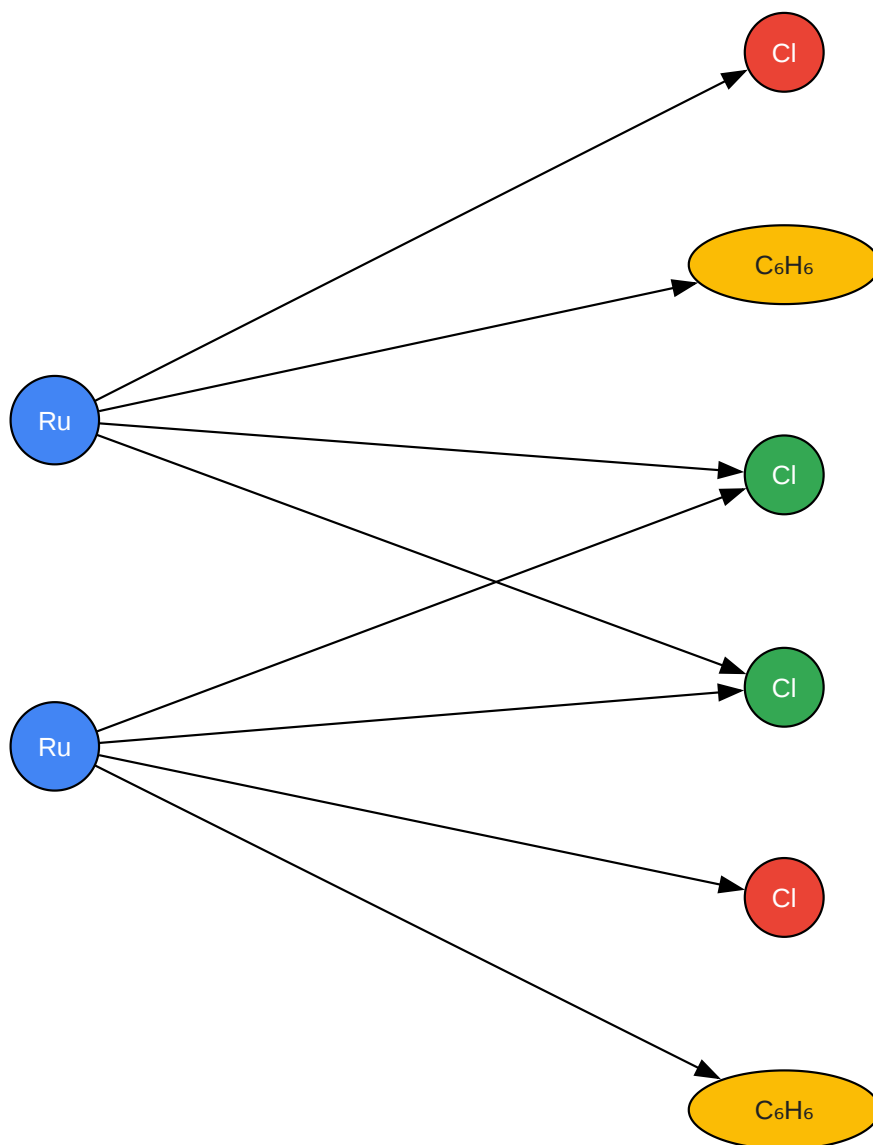
Core Properties and Data

The fundamental properties of **benzeneruthenium(II) chloride dimer** are summarized in the table below, providing a quick reference for researchers. This data is crucial for experimental design and characterization.

Property	Value
Chemical Formula	$C_{12}H_{12}Cl_4Ru_2$ [2]
Molecular Weight	500.18 g/mol [3]
Appearance	Orange-red to brown powder or crystals [4]
CAS Number	37366-09-9 [2]
Melting Point	Decomposes above 250°C
Solubility	Slightly soluble in water with hydrolysis [1]
1H NMR (DMSO- d_6)	Chemical shift around 6.1 ppm (singlet, aromatic protons)
^{13}C NMR (DMSO- d_6)	Chemical shift around 86 ppm (aromatic carbons) [5]
Infrared (IR) Spectroscopy	Ru-Cl (terminal) stretching vibration around 290 cm^{-1} ; Ru-Cl (bridging) stretching vibration around 250 cm^{-1} [6]

Molecular Structure

The dimeric structure of benzeneruthenium(II) chloride features two ruthenium centers. Each ruthenium atom is coordinated to a benzene ring in an η^6 fashion and to two terminal and two bridging chloride ligands, resulting in a pseudo-octahedral geometry around each metal center. The bridging chlorides link the two ruthenium moieties.



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Caption: Molecular structure of **benzeneruthenium(II) chloride dimer**.

Experimental Protocol: Synthesis of Benzeneruthenium(II) Chloride Dimer

The following protocol details a common and effective method for the synthesis of **benzeneruthenium(II) chloride dimer**, adapted from established literature procedures.^[7] This synthesis involves the reaction of hydrated ruthenium(III) chloride with a cyclohexadiene which serves as the benzene precursor.

Materials and Reagents:

- Ruthenium(III) chloride hydrate ($\text{RuCl}_3 \cdot x\text{H}_2\text{O}$)
- 1,3-Cyclohexadiene
- Ethanol (95%)
- Diethyl ether
- Standard reflux apparatus
- Magnetic stirrer with heating plate
- Filtration apparatus (e.g., Büchner funnel)
- Schlenk line or inert atmosphere setup (optional but recommended)

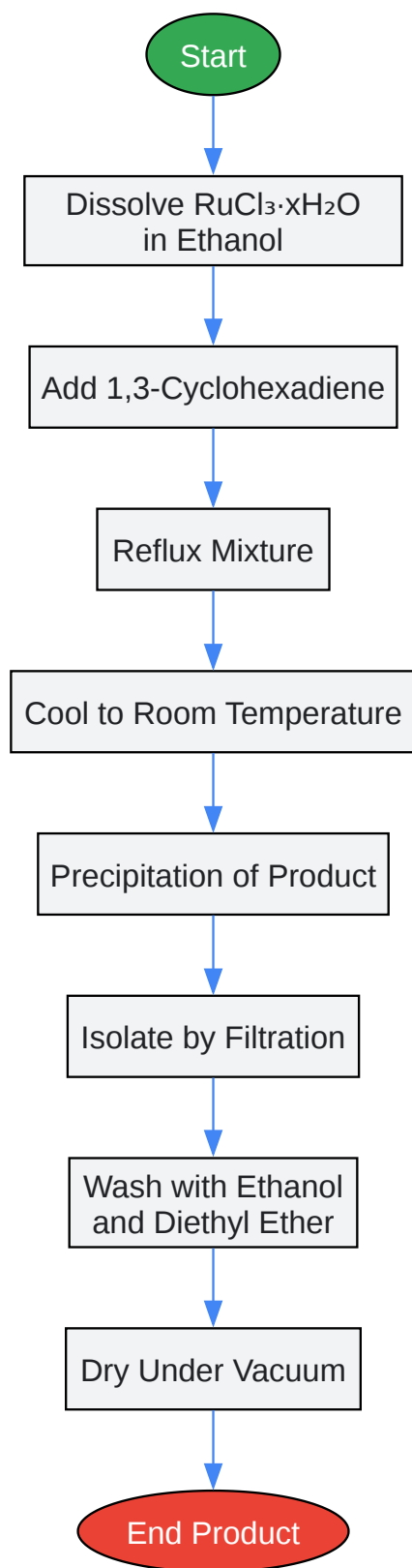
Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stir bar and a reflux condenser, dissolve ruthenium(III) chloride hydrate (e.g., 1.0 g) in 95% ethanol (e.g., 50 mL).
- **Addition of Reagent:** To the stirred solution, add 1,3-cyclohexadiene (e.g., 3-4 equivalents).
- **Reflux:** Heat the reaction mixture to reflux with continuous stirring. The reaction progress is often indicated by a color change. A typical reflux time is 4-6 hours.
- **Cooling and Precipitation:** After the reflux period, allow the reaction mixture to cool to room temperature. The product will begin to precipitate. Further cooling in an ice bath can enhance

precipitation.

- Isolation: Collect the precipitated solid by vacuum filtration using a Büchner funnel.
- Washing: Wash the collected solid sequentially with cold ethanol and then with diethyl ether to remove any unreacted starting materials and byproducts.
- Drying: Dry the resulting orange-red to brown solid under vacuum to obtain the final product, **benzeneruthenium(II) chloride dimer**.

Logical Workflow for Synthesis:



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Caption: Workflow for the synthesis of **benzeneruthenium(II) chloride dimer**.

This comprehensive guide provides essential information for researchers working with **benzeneruthenium(II) chloride dimer**. The presented data and protocols are intended to facilitate its synthesis, characterization, and application in further research and development endeavors.

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